

ELND006 solubility and preparation for cell culture

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Compound of Interest

Compound Name: ELND 006

Cat. No.: B12298091

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Application Notes and Protocols for ELND006

For Researchers, Scientists, and Drug Development Professionals

Introduction

ELND006 is a potent, orally bioavailable small molecule that functions as a γ -secretase inhibitor. It has been investigated for its potential therapeutic applications, particularly in Alzheimer's disease. These application notes provide detailed information on the solubility of ELND006 and protocols for its preparation for use in cell culture experiments.

Physicochemical Properties

ELND006 is classified as a Biopharmaceutics Classification System (BCS) Class II compound, which is characterized by low aqueous solubility and high permeability^[1]. This poor water solubility necessitates the use of organic solvents for the preparation of stock solutions for in vitro assays.

Solubility Data

The solubility of ELND006 in common laboratory solvents is summarized in the table below. It is highly soluble in dimethyl sulfoxide (DMSO), which is the recommended solvent for preparing concentrated stock solutions. Its solubility in ethanol and water is significantly lower.

Solvent	Molar Mass (g/mol)	Solubility	Storage of Stock Solution
DMSO	455.4	≥ 10 mg/mL	-20°C for up to 1 month or -80°C for up to 6 months[2]
Ethanol	455.4	Sparingly soluble	Not recommended for long-term storage
Water	455.4	Poorly soluble	Not recommended

Preparation of ELND006 for Cell Culture

Materials:

- ELND006 powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Sterile cell culture medium appropriate for your cell line
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of your cell cultures.
- Weighing the Compound: Carefully weigh out the desired amount of ELND006 powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.554 mg of ELND006 (Molar Mass = 455.4 g/mol).
- Dissolving in DMSO: Add the weighed ELND006 powder to a sterile microcentrifuge tube. Add the calculated volume of DMSO to achieve a 10 mM concentration. In this example, add

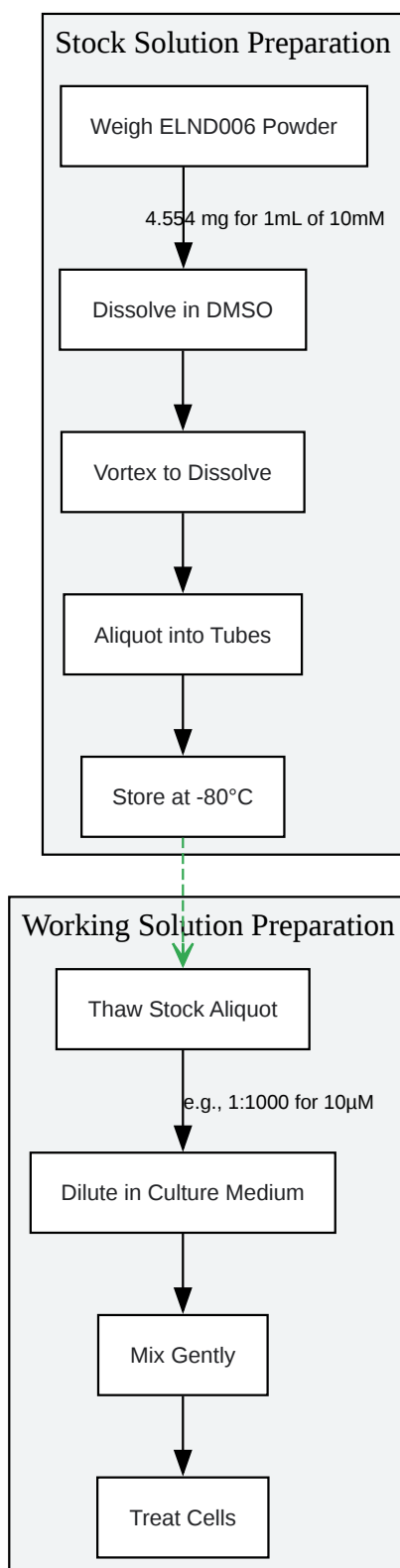
1 mL of DMSO.

- **Ensuring Complete Dissolution:** Vortex the solution until the ELND006 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution, but avoid excessive heat.
- **Sterilization (Optional but Recommended):** If desired, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[2].

Protocol for Preparing Working Solutions in Cell Culture Medium:

- **Thawing the Stock Solution:** Thaw a single aliquot of the 10 mM ELND006 stock solution at room temperature.
- **Dilution in Culture Medium:** Dilute the stock solution into your pre-warmed cell culture medium to achieve the desired final working concentration. For example, to prepare a 10 µM working solution, you would perform a 1:1000 dilution (e.g., add 1 µL of the 10 mM stock solution to 1 mL of cell culture medium).
- **Final DMSO Concentration:** It is crucial to keep the final concentration of DMSO in the cell culture medium as low as possible (typically below 0.5%, and ideally below 0.1%) to avoid solvent-induced cytotoxicity.
- **Mixing and Application:** Gently mix the working solution by pipetting or inverting the tube. Immediately add the working solution to your cell cultures.
- **Control Group:** Always include a vehicle control group in your experiments, which consists of cells treated with the same final concentration of DMSO as the experimental groups, but without ELND006.

Experimental Workflow for ELND006 Preparation



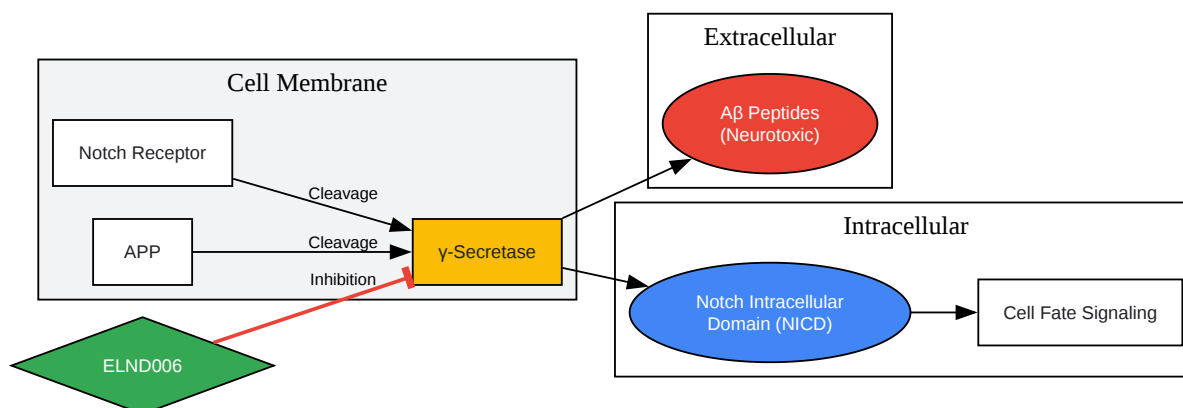
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Caption: Workflow for preparing ELND006 stock and working solutions.

Mechanism of Action: γ -Secretase Inhibition

ELND006 is a selective inhibitor of γ -secretase, an intramembrane protease complex. In the context of Alzheimer's disease, γ -secretase is one of the enzymes responsible for cleaving the amyloid precursor protein (APP), which leads to the production of amyloid-beta ($A\beta$) peptides. An important feature of ELND006 is its selectivity for inhibiting $A\beta$ production over the cleavage of Notch, another critical substrate of γ -secretase. This selectivity is desirable as Notch signaling is essential for normal cellular functions, and its inhibition can lead to toxicity.

Signaling Pathway Diagram



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Caption: ELND006 selectively inhibits γ -secretase cleavage of APP.

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- 2. ELND006 | gamma secretase inhibitor | CAS# 1333990-84-3 | InvivoChem [invivochem.com]
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